

Navigating the Disposal of TIC10g: A Guide to Safety and Compliance

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Compound of Interest

Compound Name: *TIC10g*

Cat. No.: *B15614431*

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Disclaimer: This document provides general guidance on chemical handling and disposal workflows. It is not a substitute for a substance-specific Safety Data Sheet (SDS) or institutional protocols. Researchers, scientists, and drug development professionals must consult the official SDS for **TIC10g** and contact their institution's Environmental Health and Safety (EHS) department for specific disposal procedures and requirements mandated by local, state, and federal regulations.

I. Pre-Disposal Safety and Handling

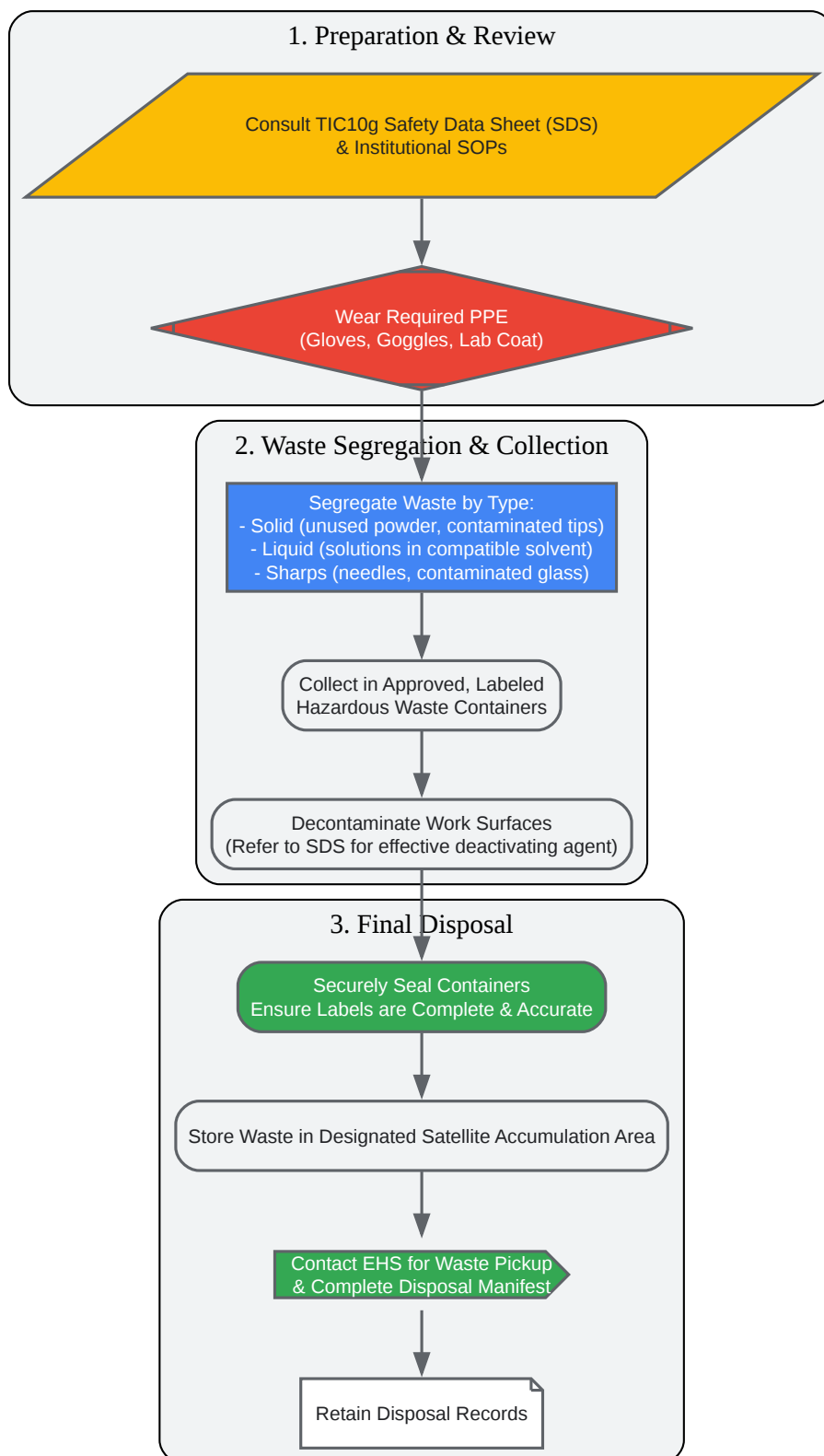
Proper disposal begins with safe handling. Before working with **TIC10g** (also known as ONC201), ensure you are familiar with its properties by reviewing the SDS. Always handle the compound in a designated area, such as a chemical fume hood, to minimize inhalation exposure.

When handling **TIC10g**, appropriate Personal Protective Equipment (PPE) is mandatory. The specific requirements may vary based on the procedure, but a general baseline is outlined below.

PPE Category	Specification and Purpose
Hand Protection	Chemically resistant gloves (e.g., nitrile) are essential to prevent skin contact.
Eye Protection	Safety glasses with side shields or chemical splash goggles must be worn at all times.
Body Protection	A fully buttoned lab coat protects against minor spills and contamination.
Respiratory	Use of a NIOSH-approved respirator may be required if handling powders outside of a fume hood.

II. General Disposal Workflow

The disposal of chemical waste like **TIC10g** is a regulated process that requires careful segregation and documentation. The following workflow provides a logical sequence for managing chemical waste in a laboratory setting.



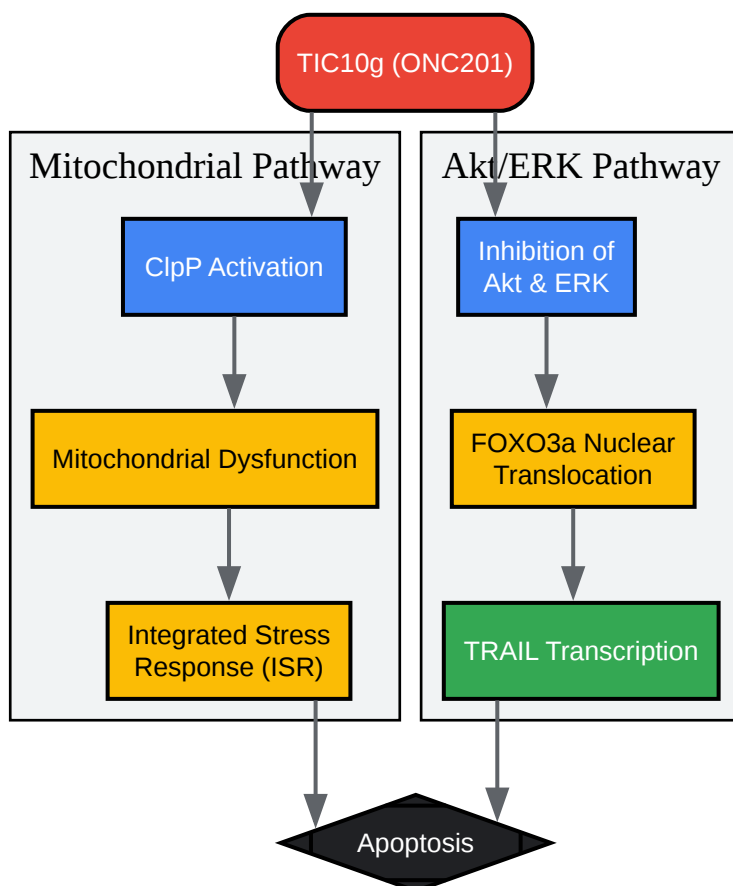
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Caption: General workflow for the safe handling and disposal of **TIC10g** waste.

III. Mechanism of Action: TIC10g Signaling Pathway

TIC10g/ONC201 is a small molecule imipridone that exhibits anti-cancer properties through several mechanisms.[1][2] A primary mechanism involves the hyperactivation of the mitochondrial protease ClpP.[3][4] This leads to the degradation of mitochondrial proteins, inducing the Integrated Stress Response (ISR) and subsequent apoptosis (programmed cell death).[3][5]

Additionally, **TIC10g/ONC201** can inhibit the Akt and ERK signaling pathways.[6][7] This dual inhibition results in the dephosphorylation and nuclear translocation of the transcription factor FOXO3a, which in turn upregulates the transcription of the pro-apoptotic protein TRAIL (Tumor Necrosis Factor-related apoptosis-inducing ligand).[7][8]



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Caption: Dual signaling pathways of **TIC10g** leading to cancer cell apoptosis.

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